

Application Notes and Protocols for 3-bromo-2H-pyran-2-one

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Compound of Interest

Compound Name: 3-bromo-2H-pyran-2-one

Cat. No.: B008536

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and safety protocols for the handling and use of **3-bromo-2H-pyran-2-one**, a versatile reagent in organic synthesis. The information is intended to ensure the safe and effective use of this compound in a laboratory setting.

Section 1: Chemical and Physical Properties

3-bromo-2H-pyran-2-one is a halogenated heterocyclic compound that serves as a valuable building block in the synthesis of a variety of more complex molecules.^[1] Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	19978-32-6	[1]
Molecular Formula	C ₅ H ₃ BrO ₂	[2]
Molecular Weight	174.98 g/mol	[1][2]
Appearance	Tan to light-brown solid	[3]
Melting Point	59.5–61 °C	[3]
Boiling Point	261.1 ± 33.0 °C (Predicted)	[2]
Purity	Typically >95%	[4]
Storage Temperature	Refrigerator	[4]
Solubility	Soluble in methylene chloride, ethyl acetate, and other common organic solvents.	[3]

Section 2: Safety and Handling Protocols

2.1 Hazard Identification

3-bromo-2H-pyran-2-one is a hazardous substance and should be handled with care. The following table summarizes the GHS hazard information.

Hazard Class	Hazard Statement	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07 (Exclamation mark)[4]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	GHS07 (Exclamation mark)
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation	GHS07 (Exclamation mark)
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	GHS07 (Exclamation mark)

Data sourced from supplier safety information.

2.2 Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **3-bromo-2H-pyran-2-one**. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Skin and Body Protection: A lab coat must be worn.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.

2.3 Safe Handling Procedures

- Engineering Controls: Always handle **3-bromo-2H-pyran-2-one** in a well-ventilated chemical fume hood.
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.

- **Spill Procedures:** In case of a spill, evacuate the area. Wear appropriate PPE and absorb the spill with an inert material (e.g., vermiculite, sand). Collect the absorbed material into a sealed container for proper disposal.

2.4 Storage and Stability

3-bromo-2H-pyran-2-one is sensitive to light and moisture and may turn yellow upon standing at room temperature.[3] For long-term storage and to maintain its purity, the following conditions are recommended:

- **Storage:** Store in a tightly sealed container in a refrigerator.
- **Atmosphere:** For optimal stability, store under an inert atmosphere (e.g., argon or nitrogen).
[1]
- **Incompatibilities:** Avoid contact with strong oxidizing agents and strong bases.

2.5 Disposal

Dispose of **3-bromo-2H-pyran-2-one** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

Section 3: Experimental Protocols

3.1 Protocol for a Typical Diels-Alder Reaction

3-bromo-2H-pyran-2-one is a reactive diene that can participate in Diels-Alder cycloadditions with both electron-rich and electron-deficient dienophiles.[1][3]

Materials:

- **3-bromo-2H-pyran-2-one**
- **Dienophile** (e.g., N-phenylmaleimide)
- **Anhydrous toluene**
- **Round-bottom flask**

- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Inert atmosphere (nitrogen or argon)

Procedure:

- To a dry round-bottom flask under an inert atmosphere, add **3-bromo-2H-pyran-2-one** (1 equivalent).
- Add the dienophile (1.1 equivalents).
- Add anhydrous toluene to dissolve the reactants.
- Heat the reaction mixture to reflux (approximately 110 °C) and stir for the required time (monitor by TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes).

3.2 Protocol for Synthesis of 3-substituted-2-pyrones via Cross-Coupling

The bromine atom at the 3-position can be substituted through various cross-coupling reactions to generate a library of 3-substituted-2-pyrones.

Materials:

- **3-bromo-2H-pyran-2-one**
- Organotin or organoboron reagent (e.g., phenylboronic acid)
- Palladium catalyst (e.g., Pd(PPh₃)₄)

- Base (e.g., K_2CO_3)
- Anhydrous solvent (e.g., DMF or toluene)
- Schlenk flask or similar reaction vessel
- Inert atmosphere (nitrogen or argon)

Procedure:

- To a Schlenk flask under an inert atmosphere, add **3-bromo-2H-pyran-2-one** (1 equivalent), the organoboron or organotin reagent (1.2 equivalents), the palladium catalyst (0.05 equivalents), and the base (2 equivalents).
- Add the anhydrous solvent.
- Degas the reaction mixture by bubbling with argon or nitrogen for 15-20 minutes.
- Heat the reaction mixture to the appropriate temperature (e.g., 80-100 °C) and stir until the starting material is consumed (monitor by TLC or GC-MS).
- Cool the reaction mixture to room temperature and quench with water.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Section 4: Visualizations

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References

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